

# Pergasol Orange 6R: An Industrial Dye with Undocumented Laboratory Applications

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## Compound of Interest

Compound Name: C.I. Direct Orange 102

Cat. No.: B15552256

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## A Technical Overview for Researchers and Scientists

Pergasol Orange 6R, also known as Direct Orange 102, is a water-soluble, anionic azo dye primarily utilized in industrial settings for the coloration of paper, paperboard, and textiles.<sup>[1][2][3][4]</sup> Despite a comprehensive review of available technical and safety data, its application within laboratory research, including for scientific and drug development purposes, is not documented in the existing literature. This guide consolidates the known technical specifications of Pergasol Orange 6R and outlines its established industrial uses, while noting the absence of evidence for its utility in a laboratory research context.

## Chemical and Physical Properties

Pergasol Orange 6R is characterized by its reddish-orange hue and its classification as a double azo dye.<sup>[1][3]</sup> Its chemical structure and properties are summarized in the tables below.

Identifier	Value
Chemical Name	C.I. Direct Orange 102[3][4]
CAS Number	6598-63-6[3][4]
Molecular Formula	C34H21N6Na3O11S2[3][4]
Molecular Weight	822.67 g/mol [3][4]
Ionic Charge	Anionic[1]
Physical Form	Orange liquid[1]

A summary of the key chemical identifiers for Pergasol Orange 6R.

Physical Property	Value
Viscosity	<= 100 mPa·s[1]
pH (as supplied)	6.5 - 8.5[1]
Density	1.0 - 1.2 g/cm <sup>3</sup> [1]
Solubility	Soluble in water[5]

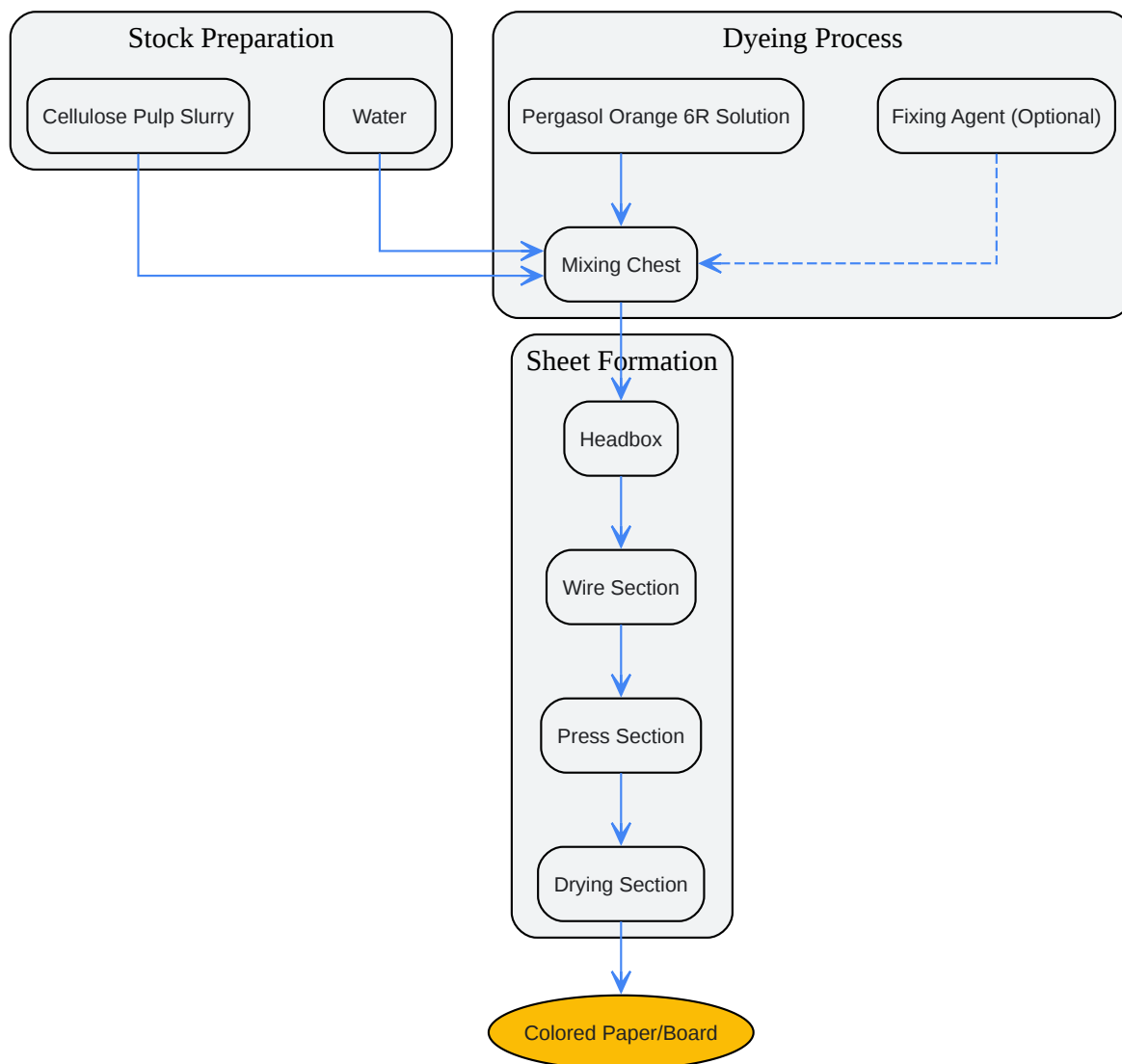
Key physical properties of Pergasol Orange 6R liquid formulation.

## Industrial Applications and Methodologies

The primary application of Pergasol Orange 6R is in the dyeing of cellulose-containing materials.[3][5] It is valued for its good fiber affinity and its ability to produce deep shades on various grades of paper and textiles.[1][5]

General Industrial Dyeing Protocol:

The application of Pergasol Orange 6R in an industrial setting, such as paper dyeing, typically follows a continuous or batch process. The dye is introduced to a pulp slurry, where it adsorbs onto the cellulose fibers. The process parameters, such as dye concentration, temperature, pH, and contact time, are optimized to achieve the desired color intensity and uniformity.

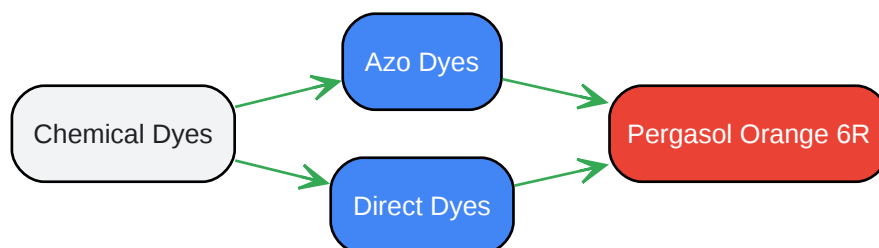


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A simplified workflow for the industrial application of Pergasol Orange 6R in paper dyeing.

## Chemical Classification

Pergasol Orange 6R belongs to the azo class of dyes, which are characterized by the presence of one or more azo groups (-N=N-) in their molecular structure. As a direct dye, it is designed to have a high affinity for cellulosic fibers.



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Chemical classification of Pergasol Orange 6R.

## Safety and Handling

The Safety Data Sheet (SDS) for similar products indicates that Pergasol dyes may cause skin irritation in susceptible individuals and may cause an allergic skin reaction.<sup>[6]</sup> Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, are recommended when handling this substance.<sup>[6]</sup>

Hazard Statement	Description
H317	May cause an allergic skin reaction. <sup>[6]</sup>

Key hazard statement for Pergasol dyes.

First Aid Measures:

- In case of skin contact: Wash with soap and water. If irritation develops, seek medical attention.<sup>[6]</sup>
- In case of eye contact: Rinse with water. If irritation persists, consult a specialist.<sup>[6]</sup>
- If inhaled: Move to fresh air. If symptoms persist, call a physician.<sup>[6]</sup>

## Conclusion

Pergasol Orange 6R is a well-characterized direct azo dye with established applications in the paper and textile industries. Its utility is centered on its ability to impart a stable and vibrant color to cellulosic materials. However, for researchers, scientists, and drug development professionals, it is crucial to note the current absence of any published data supporting its use in laboratory research settings. The information presented here is intended to provide a comprehensive overview of its known properties and applications, and to highlight the lack of evidence for its use in a research context.

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